

Topic: Vitamin K1-d7 for Mass Spectrometry-Based Vitamin K Assays

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Compound of Interest

Compound Name: Vitamin K1-d7

Cat. No.: B602699

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Introduction

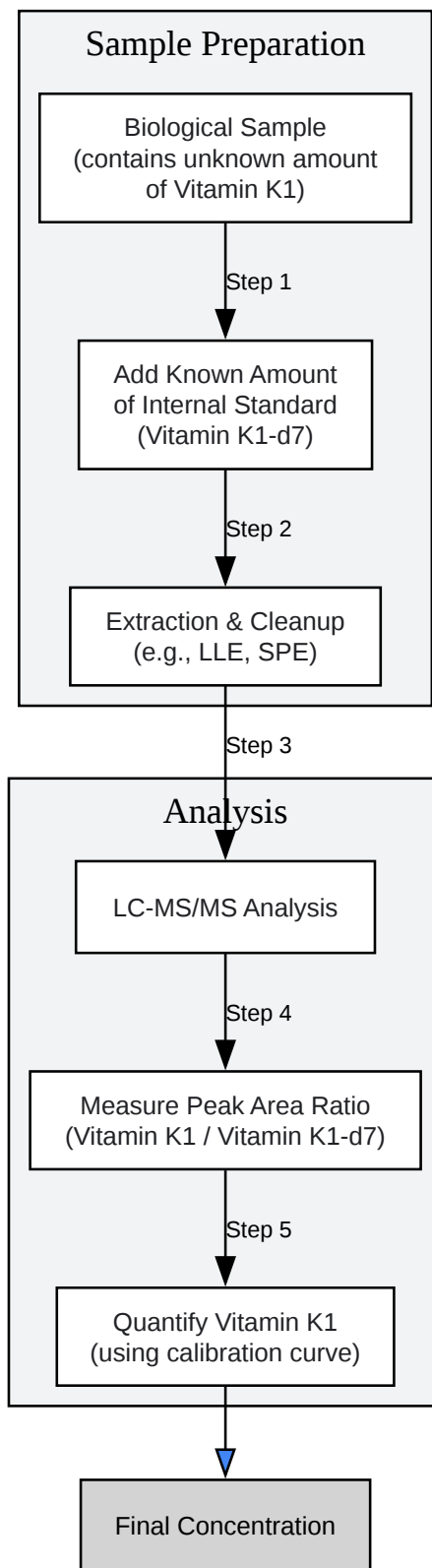
Vitamin K is a family of fat-soluble vitamins essential for the synthesis of proteins involved in blood coagulation and bone metabolism.[1] The two primary natural forms are vitamin K1 (phylloquinone), found in green leafy vegetables, and vitamin K2 (menaquinones), produced by bacteria.[2][3] Quantitative analysis of vitamin K in biological matrices is challenging due to its lipophilic nature, low physiological concentrations, and susceptibility to matrix interference.[4]

Mass spectrometry, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), has become the preferred method for its high sensitivity and specificity. To ensure accuracy and precision, a stable isotope-labeled internal standard is crucial to correct for analyte loss during sample preparation and for variations in instrument response. **Vitamin K1-d7**, a deuterated form of Vitamin K1, is widely used as an internal standard for the accurate quantification of Vitamin K1 in various biological samples. This document provides detailed protocols and performance data for the use of **Vitamin K1-d7** in LC-MS/MS-based assays.

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry utilizes a known concentration of an isotopically labeled version of the analyte (e.g., **Vitamin K1-d7**) which is added to the sample at the beginning of the analytical process. This "internal standard" is chemically identical to the analyte of interest (Vitamin K1) and thus behaves similarly during extraction, chromatography, and ionization. However, it is distinguishable by its higher mass. By measuring the ratio of the signal from the

native analyte to the signal from the internal standard, accurate quantification can be achieved, as the ratio remains constant even if analyte is lost during the procedure.



[Click to download full resolution via product page](#)Principle of Isotope Dilution using **Vitamin K1-d7**.

Quantitative Data Presentation

The following tables summarize the performance of various LC-MS/MS methods for Vitamin K1 quantification using a deuterated internal standard like **Vitamin K1-d7**.

Table 1: Method Performance and Linearity

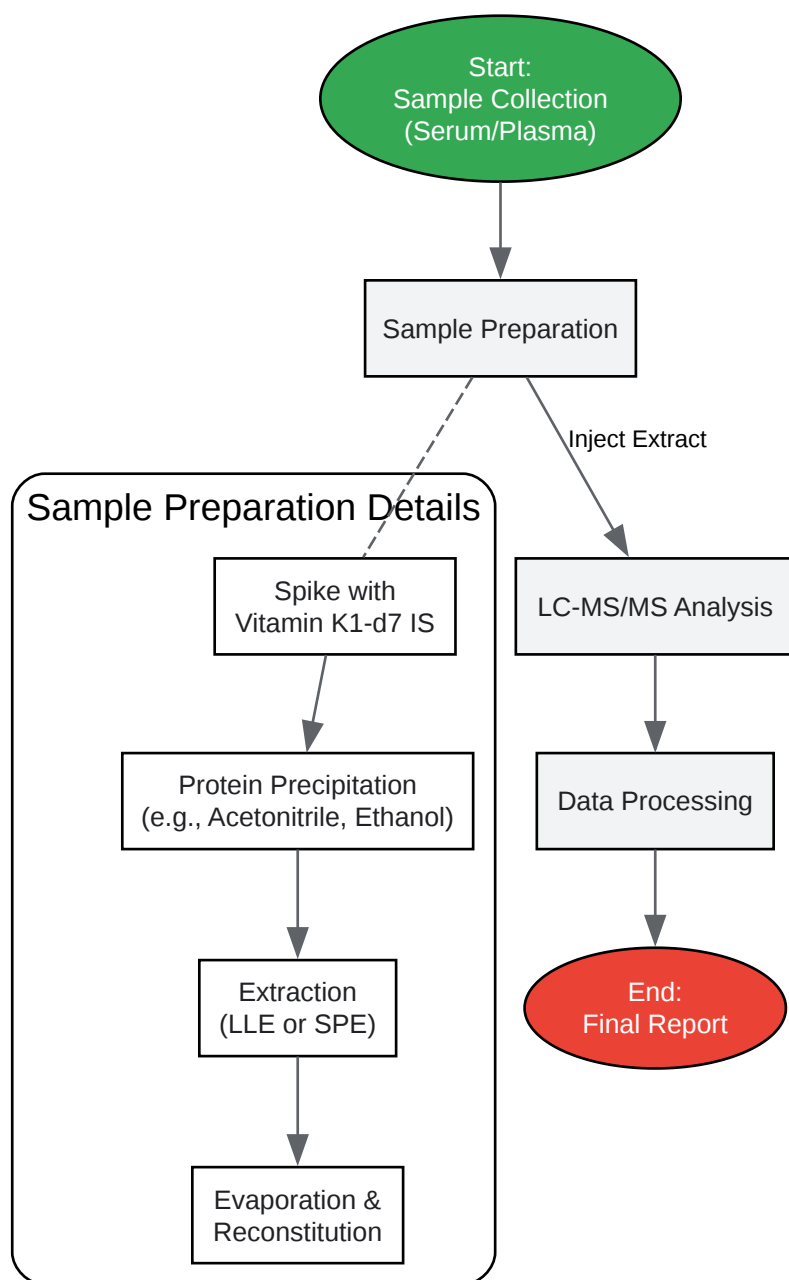
Matrix	Lower Limit of Quantitation (LLOQ)	Linearity Range	Reference
Human Plasma	0.10 ng/mL	0.10 - 10 ng/mL	
Human Serum	0.05 nmol/L (~0.023 ng/mL)	Not Specified	
Human Serum	0.05 ng/mL	0.077 - 26 ng/mL	
Human Plasma	0.14 nmol/L (~0.063 ng/mL)	Up to 15 nmol/L	
Human Plasma	6.1 pg/mL (0.0061 ng/mL)	40 - 20,000 pg/mL	
Fruits & Vegetables	0.004 mg/kg	Not Specified	

Table 2: Precision and Accuracy

Matrix	Precision (Intra-day %CV or %RSD)	Precision (Inter-day %CV or %RSD)	Recovery (%)	Reference
Human Plasma	0.21 - 7.83%	3.39 - 5.75%	Within 10% of nominal	
Human Serum	10.4%, 3.2%, 2.3% (at 3 QC levels)	12.8%, 11.3%, 7.4% (at 3 QC levels)	102.6 - 108.3%	
Human Plasma	Not Specified	8.4%, 6.4%, 4.8% (at 3 QC levels)	99% (IS recovery)	
Fruits & Vegetables	1.0 - 7.1%	2.8 - 8.8%	84 - 115.6%	
Human Plasma	3.0 - 6.8%	3.0 - 5.8%	98 - 107%	

Experimental Workflow Visualization

The diagram below outlines a typical workflow for the analysis of Vitamin K1 in biological samples using LC-MS/MS with **Vitamin K1-d7** as an internal standard.



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General workflow for Vitamin K1 analysis.

Experimental Protocols

Here are detailed protocols for sample preparation and LC-MS/MS analysis, synthesized from established methods.

Protocol 1: Protein Precipitation and Phospholipid Removal

This protocol is suitable for high-throughput analysis of plasma samples.

- Aliquoting: Pipette 500 μ L of plasma sample, calibrator, or quality control (QC) into a microcentrifuge tube.
- Internal Standard Spiking: Add 5 μ L of internal standard solution (e.g., 100 ng/mL **Vitamin K1-d7** in methanol).
- Protein Precipitation: Add 1.5 mL of acetonitrile. Vortex for 20 seconds at 3000 rpm.
- Centrifugation: Centrifuge at 4300 rpm for 10 minutes to pellet the precipitated proteins.
- Phospholipid Removal: Load the supernatant onto a phospholipid removal plate (e.g., ISOLUTE PLD+).
- Elution: Apply vacuum to collect the eluate.
- Evaporation: Evaporate the eluate to dryness at 50 °C under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract with 100 μ L of a water:methanol mixture (e.g., 15:85 v/v).
- Injection: Transfer to an autosampler vial and inject 5 μ L for LC-MS/MS analysis.

Protocol 2: Liquid-Liquid Extraction (LLE)

This classic LLE protocol is effective for serum and plasma samples.

- Aliquoting: Pipette 500 μ L of serum sample, calibrator, or QC into a glass test tube.
- Internal Standard Spiking: Add 50 μ L of the **Vitamin K1-d7** internal standard working solution and vortex briefly.
- Protein Denaturation: Add 1.5 mL of ethanol and vortex for 1 minute.

- Liquid-Liquid Extraction: Add 4 mL of n-hexane and vortex for another minute.
- Phase Separation: Centrifuge the tubes for 10 minutes at high speed (e.g., 13,000 rpm) to separate the aqueous and organic layers.
- Collection: Carefully transfer the upper organic layer to a new clean test tube.
- Evaporation: Dry the extract under a stream of nitrogen at room temperature.
- Reconstitution: Reconstitute the residue in 200 μ L of a reconstitution solvent (e.g., 1:3 water:methanol).
- Injection: Transfer the supernatant to an MS vial for analysis.

LC-MS/MS Parameters

The following are typical parameters for the chromatographic separation and mass spectrometric detection of Vitamin K1 and **Vitamin K1-d7**.

Table 3: Example Liquid Chromatography Parameters

Parameter	Setting	Reference
HPLC System	UPLC or HPLC system (e.g., Waters ACQUITY, Thermo Vanquish)	
Column	Raptor Biphenyl (50 x 2.1 mm, 2.7 μ m) or equivalent PFP/C18	
Mobile Phase A	Water with 5 mM ammonium formate or 0.1% formic acid	
Mobile Phase B	Methanol with 0.1% formic acid	
Flow Rate	0.4 - 0.8 mL/min	
Column Temp.	40 - 50 $^{\circ}$ C	
Injection Vol.	5 μ L	
Run Time	~4 minutes	

Table 4: Example Mass Spectrometry Parameters

Parameter	Setting	Reference
Mass Spectrometer	Triple Quadrupole Mass Spectrometer (e.g., SCIEX, Waters, Thermo)	
Ionization Source	Atmospheric Pressure Chemical Ionization (APCI) or Electrospray (ESI), Positive Mode	
Detection Mode	Multiple Reaction Monitoring (MRM)	
MRM Transitions		
Vitamin K1	Q1: 451.3 m/z -> Q3: 186.8 m/z	
Vitamin K1-d7 (IS)	Q1: 458.3 m/z -> Q3: 193.8 m/z	
Nebulizer Gas	Nitrogen or Zero Air	
Probe Temperature	400 °C (for APCI)	

Conclusion

The use of **Vitamin K1-d7** as an internal standard in LC-MS/MS assays provides a robust, accurate, and precise method for the quantification of Vitamin K1 in complex biological matrices. The protocols and data presented demonstrate that these methods can achieve low limits of detection and high throughput, making them suitable for clinical research, nutritional studies, and drug development applications. Proper sample preparation to mitigate matrix effects, combined with the principle of isotope dilution, ensures the reliability of results in demanding applications.

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